

An In-depth Technical Guide to the Physical and Chemical Properties of Pentylcyclopropane

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Compound of Interest

Compound Name: Pentylcyclopropane

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Introduction

Pentylcyclopropane, a mono-alkyl substituted cyclopropane, serves as a fundamental model for understanding the influence of the cyclopropyl group on the physical and chemical characteristics of aliphatic hydrocarbons. The inherent ring strain of the cyclopropane moiety imparts unique properties that differentiate it from its acyclic and larger-ring cycloalkane counterparts. This technical guide provides a comprehensive overview of the known physical and chemical properties of **pentylcyclopropane**, including detailed experimental protocols for its synthesis and characteristic reactions, and a summary of its spectroscopic data.

Physical Properties of Pentylcyclopropane

The physical properties of **pentylcyclopropane** are summarized in the table below. These properties are critical for its handling, purification, and use in various chemical applications.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆	--INVALID-LINK--
Molecular Weight	112.21 g/mol	--INVALID-LINK--
Boiling Point	128-129 °C	--INVALID-LINK--
Density	0.7427 g/cm ³	--INVALID-LINK--
Refractive Index	Not available	
Solubility	Insoluble in water; soluble in organic solvents.	General property of hydrocarbons
Kovats Retention Index	812.2, 813.4, 813, 812 (non-polar column)	--INVALID-LINK--

Chemical Properties and Reactivity

The chemical reactivity of **pentylcyclopropane** is largely dictated by the strained three-membered ring, which can undergo ring-opening reactions under various conditions. Additionally, the pentyl chain can undergo reactions typical of alkanes.

Synthesis of Pentylcyclopropane

The most common and efficient method for the synthesis of **pentylcyclopropane** is the Simmons-Smith reaction, which involves the cyclopropanation of an alkene.^[1] In this case, 1-octene is the logical precursor.

This protocol describes a general procedure for the Simmons-Smith reaction, which can be adapted for the synthesis of **pentylcyclopropane** from 1-octene.^[2]

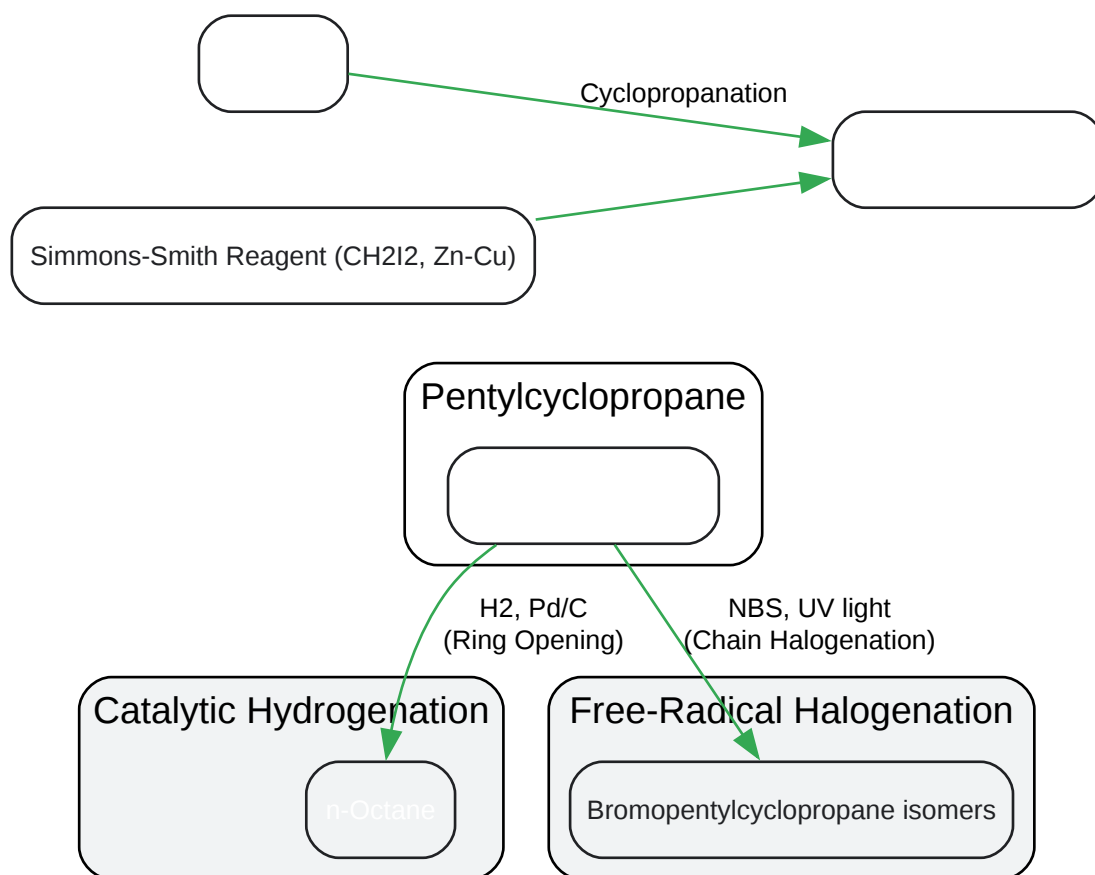
Materials:

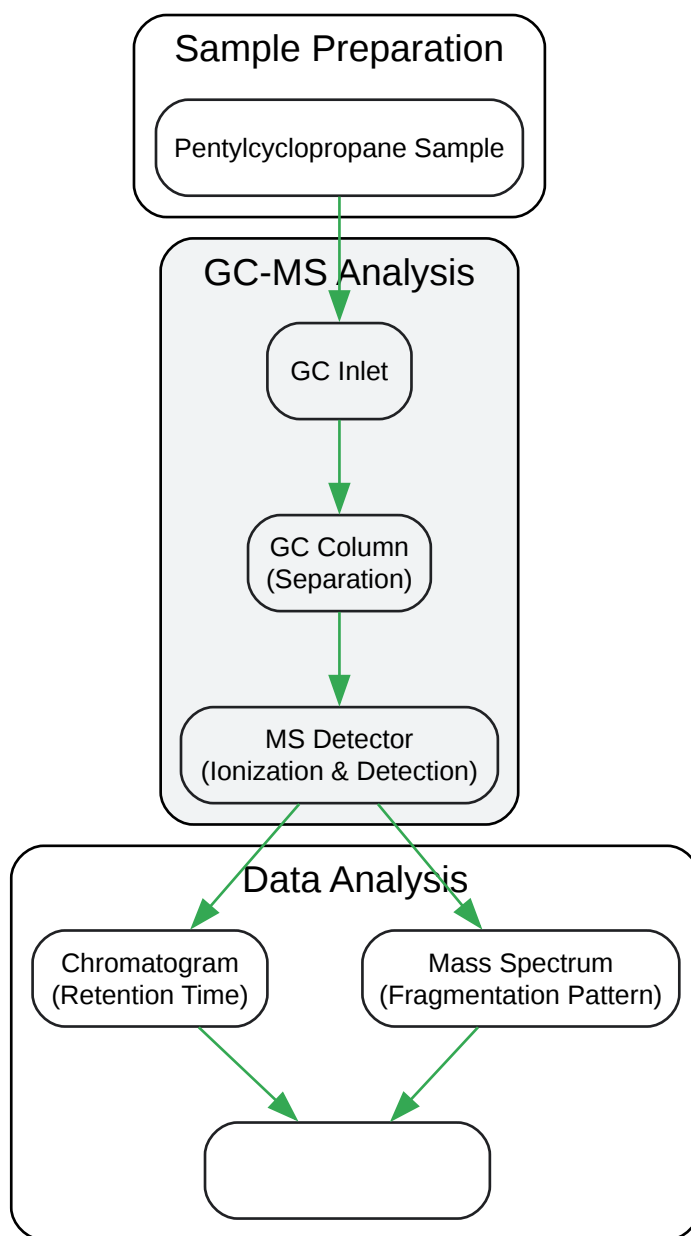
- 1-Octene
- Diiodomethane (CH₂I₂)
- Zinc-copper couple (Zn-Cu) or Diethylzinc (Et₂Zn)

- Anhydrous diethyl ether or dichloromethane
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Preparation of the Simmons-Smith Reagent: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, a suspension of zinc-copper couple (1.2 equivalents) in anhydrous diethyl ether is prepared. A small crystal of iodine can be added to activate the zinc. A solution of diiodomethane (1.1 equivalents) in anhydrous diethyl ether is added dropwise to the suspension with stirring. The mixture is gently refluxed for 30 minutes to form the organozinc carbenoid, iodomethylzinc iodide (ICH_2ZnI).^{[3][4]}
- Cyclopropanation: The reaction mixture is cooled to room temperature, and a solution of 1-octene (1.0 equivalent) in anhydrous diethyl ether is added dropwise. The mixture is then stirred at room temperature for several hours or until the reaction is complete (monitored by GC).
- Work-up: The reaction is quenched by the slow addition of saturated aqueous ammonium chloride solution. The resulting mixture is filtered to remove unreacted zinc. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed by rotary evaporation.
- Purification: The crude **pentylcyclopropane** is purified by fractional distillation.





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References

- 1. organicchemistrytutor.com [organicchemistrytutor.com]
- 2. benchchem.com [benchchem.com]
- 3. Simmons–Smith reaction - Wikipedia [en.wikipedia.org]
- 4. orgosolver.com [orgosolver.com]
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